

Commercial Suppliers and Analytical Applications of Imidacloprid-d4

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Compound of Interest

Compound Name: *Imidacloprid-d4*

Cat. No.: *B124505*

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An In-depth Technical Guide for Researchers and Scientists

This technical guide provides a comprehensive overview of commercial sources for the **Imidacloprid-d4** analytical standard and detailed methodologies for its use in quantitative analysis. **Imidacloprid-d4** serves as an essential internal standard for the accurate determination of Imidacloprid, a widely used neonicotinoid insecticide, in various matrices. Its use in isotope dilution mass spectrometry minimizes matrix effects and compensates for variations in sample preparation and instrument response, leading to highly accurate and precise results.

Commercial Availability of Imidacloprid-d4 Analytical Standard

A range of chemical suppliers offer **Imidacloprid-d4** analytical standards, typically as a neat solid or in solution. The choice of supplier and product format will depend on the specific requirements of the analytical laboratory, including desired concentration, solvent, and required certifications. Below is a summary of offerings from prominent suppliers.

Supplier	Product Description	CAS Number	Format	Purity/Isotopic Enrichment
Sigma-Aldrich (Merck)	Imidacloprid-d4, PESTANAL®, analytical standard	1015855-75-0	Neat	Analytical standard grade
Cayman Chemical	Imidacloprid-d4	1015855-75-0	1 mg, 5 mg, 10 mg solid	≥98%
Cambridge Isotope Laboratories, Inc.	Imidacloprid (4,4,5,5-D ₄ , 98%) 100 µg/mL in methanol	1015855-75-0	Solution	98% Chemical Purity
MedchemExpress	Imidacloprid-d4	1015855-75-0	Solid	99.89%
LGC Standards	Imidacloprid-d4	1015855-75-0	Neat	High purity

Experimental Protocol: Quantification of Imidacloprid in Honey using Imidacloprid-d4 Internal Standard by LC-MS/MS

This section details a representative experimental protocol for the analysis of Imidacloprid in a complex food matrix, honey, utilizing **Imidacloprid-d4** as an internal standard. This method is adapted from established procedures for neonicotinoid analysis in food samples.[\[1\]](#)

1. Materials and Reagents

- Imidacloprid analytical standard
- **Imidacloprid-d4** analytical standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)

- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent

2. Preparation of Standard Solutions

- Imidacloprid Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of Imidacloprid in 10 mL of acetonitrile.
- **Imidacloprid-d4** Internal Standard (IS) Stock Solution (1 μ g/mL): Accurately weigh and dissolve 1 mg of **Imidacloprid-d4** in 1 L of acetonitrile.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the Imidacloprid stock solution with a mixture of acetonitrile and water to match the final mobile phase composition. Spike each calibration standard with the **Imidacloprid-d4** IS solution to a final concentration of 5 ng/mL.

3. Sample Preparation (QuEChERS Method)

- Weigh 5 g of homogenized honey into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 1 minute to dissolve the honey.
- Spike the sample with 50 μ L of the 1 μ g/mL **Imidacloprid-d4** internal standard solution.
- Add 10 mL of acetonitrile and vortex for 1 minute.
- Add a QuEChERS salt packet containing 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
- Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.

- Transfer a 1 mL aliquot of the upper acetonitrile layer to a microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18 for dispersive solid-phase extraction (dSPE) cleanup.
- Vortex for 30 seconds and centrifuge at 10,000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 μ m).
- Mobile Phase:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate Imidacloprid from matrix interferences. For example: 0-1 min, 10% B; 1-5 min, 10-90% B; 5-6 min, 90% B; 6-6.1 min, 90-10% B; 6.1-8 min, 10% B.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI
- Multiple Reaction Monitoring (MRM) Transitions:

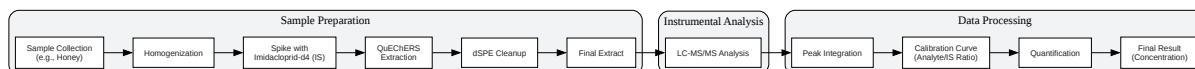
Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Imidacloprid	256.1	209.1	175.1	15
Imidacloprid-d4	260.1	213.1	175.1	15

5. Data Analysis

- Create a calibration curve by plotting the ratio of the peak area of Imidacloprid to the peak area of **Imidacloprid-d4** against the concentration of the calibration standards.
- Quantify the concentration of Imidacloprid in the honey samples by interpolating the peak area ratio from the calibration curve.

Workflow for Imidacloprid Analysis

The following diagram illustrates the typical workflow for the quantitative analysis of Imidacloprid in a given sample matrix using an internal standard.



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Caption: Experimental workflow for the quantitative analysis of Imidacloprid using an internal standard.

This guide provides researchers, scientists, and drug development professionals with the necessary information to source **Imidacloprid-d4** and implement a robust analytical method for the quantification of Imidacloprid. The use of an isotopically labeled internal standard is crucial for achieving the high levels of accuracy and precision required in regulatory monitoring and research applications.

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References

- 1. shimadzu.com [shimadzu.com]
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